

# 4-Amino-2-chloro-5-methylpyrimidine CAS 14394-70-8

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## Compound of Interest

**Compound Name:** 4-Amino-2-chloro-5-methylpyrimidine

**Cat. No.:** B014533

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An In-Depth Technical Guide to **4-Amino-2-chloro-5-methylpyrimidine** (CAS 14394-70-8)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Amino-2-chloro-5-methylpyrimidine**, a key heterocyclic building block in medicinal chemistry. The document details its physicochemical properties, synthesis, reactivity, and critical role as an intermediate in the development of targeted therapeutics, particularly kinase inhibitors.

## Physicochemical and Safety Data

**4-Amino-2-chloro-5-methylpyrimidine** is a substituted pyrimidine that serves as a versatile scaffold in organic synthesis.<sup>[1]</sup> It appears as a white to off-white crystalline powder with a slight odor.<sup>[1]</sup> Its core structure consists of a pyrimidine ring functionalized with amino, chloro, and methyl groups, making it a valuable starting material for creating diverse molecular libraries.<sup>[1]</sup>

## Physicochemical Properties

The key physical and chemical properties of **4-Amino-2-chloro-5-methylpyrimidine** are summarized in the table below. This data is essential for designing reaction conditions, purification procedures, and formulation strategies.

Property	Value	Source
CAS Number	14394-70-8	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>5</sub> H <sub>6</sub> CIN <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	143.57 g/mol	
Appearance	White to off-white crystalline solid	<a href="#">[1]</a>
Melting Point	232-235 °C	
Boiling Point	334.9 ± 22.0 °C (Predicted)	
pKa	2.78 ± 0.10 (Predicted)	<a href="#">[1]</a>
Solubility	Sparingly soluble in water. Soluble in DMSO, Ethyl Acetate, Methanol.	
Canonical SMILES	CC1=CN=C(N=C1N)Cl	<a href="#">[1]</a>
InChIKey	ZCQWIJBRCXQUNP-UHFFFAOYSA-N	<a href="#">[1]</a>

## Safety and Handling

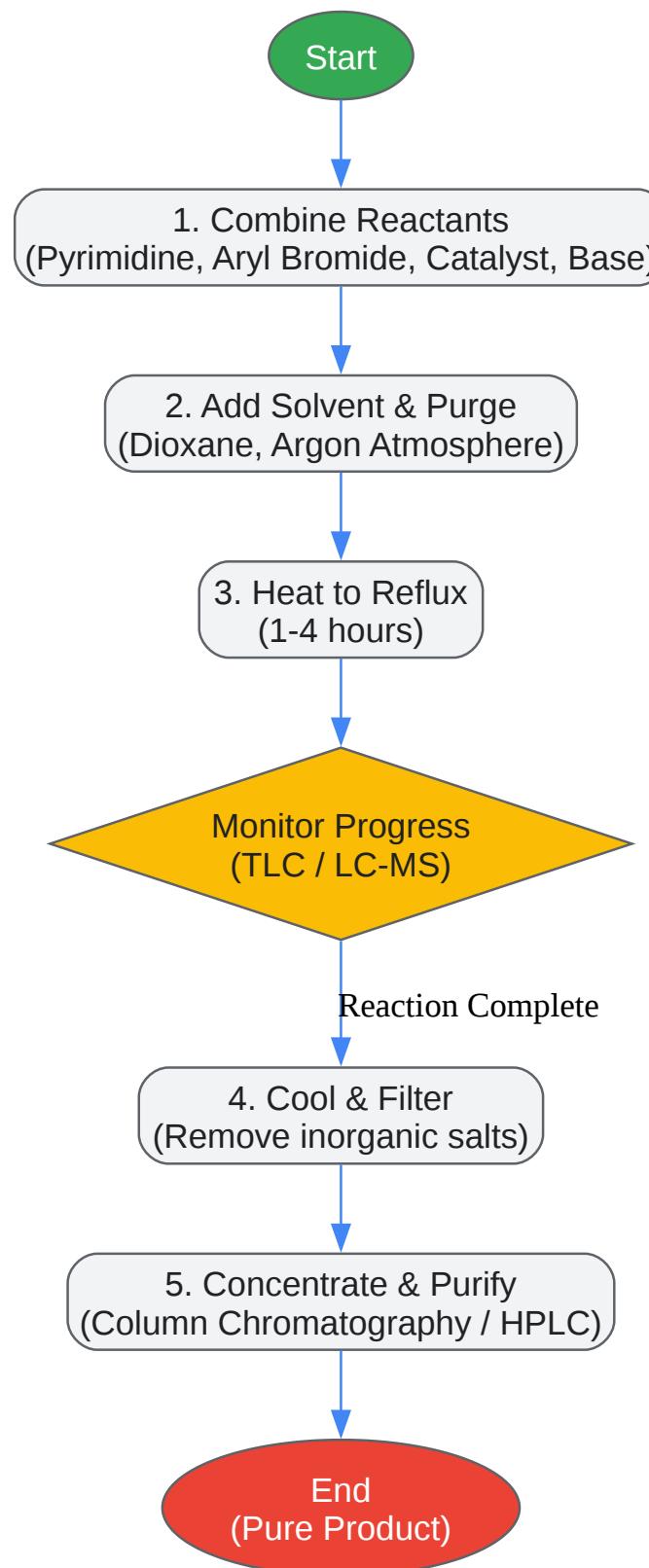
According to GHS classifications, **4-Amino-2-chloro-5-methylpyrimidine** is considered hazardous. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times. Work should be conducted in a well-ventilated fume hood.

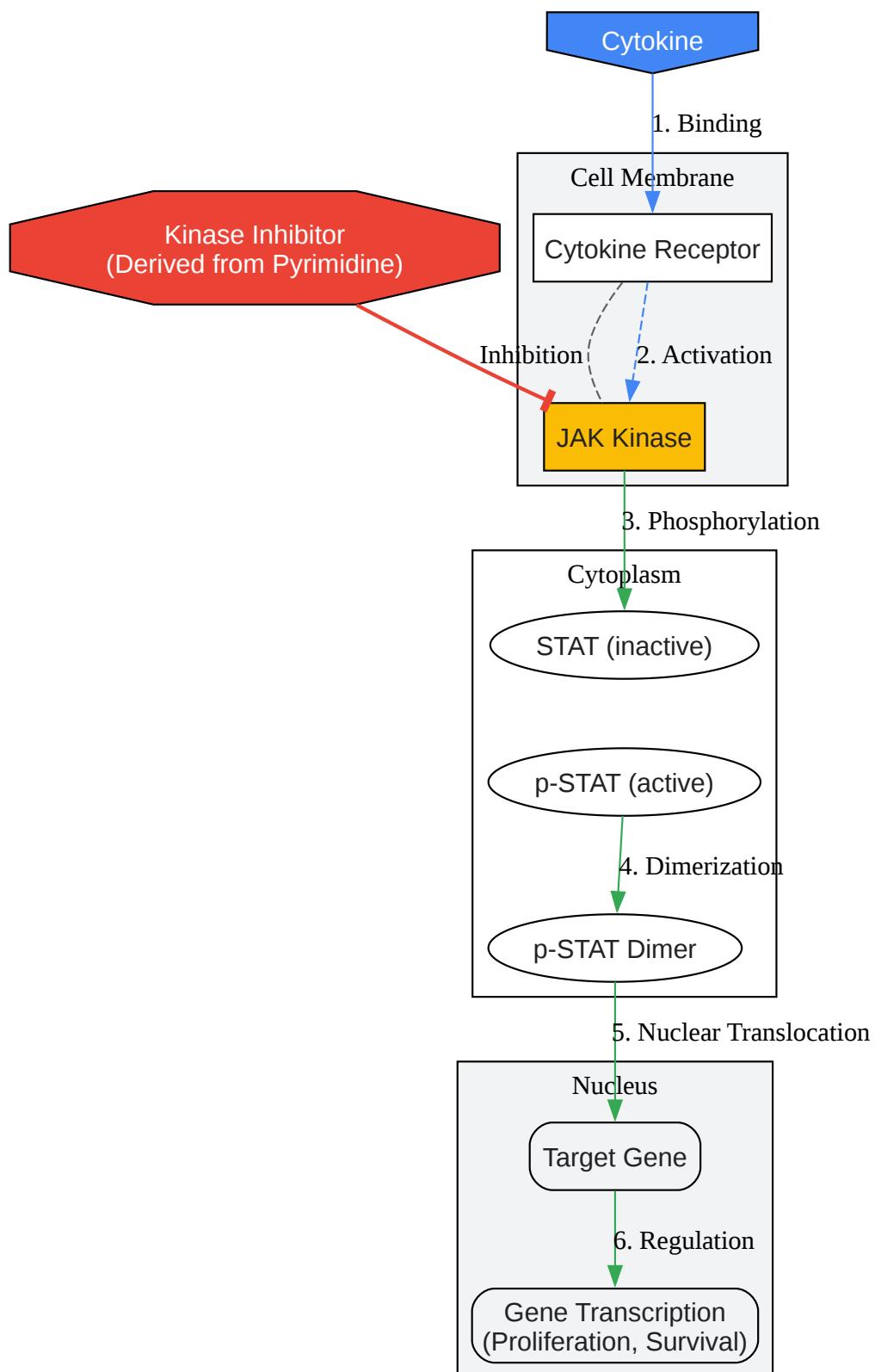
- Hazard Statements: Toxic if swallowed (H301), Causes skin irritation (H315), Causes serious eye damage (H318), May cause respiratory irritation (H335).
- Storage: Store in a cool, dry, dark place under an inert atmosphere. Recommended storage temperatures are between 2-8°C or at -20°C for long-term stability.[\[1\]](#)

## Synthesis and Reactivity

The primary utility of **4-Amino-2-chloro-5-methylpyrimidine** lies in its reactivity, which allows for selective functionalization at its chloro and amino groups. The chlorine atom at the C-2 position is susceptible to nucleophilic aromatic substitution (SNAr), making it a key handle for introducing new functionalities.

A prevalent application is its use in palladium-catalyzed cross-coupling reactions, such as the Buchwald-Hartwig amination, to form C-N bonds. This reaction is fundamental to the synthesis of various bi-aryl kinase inhibitors.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)





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